

Technical Support Center: Amprolium Hydrochloride Cross-Contamination in Feed Mills

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Compound of Interest

Compound Name: Amprolium Hydrochloride

Cat. No.: B7790381

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Amprolium hydrochloride**. It specifically addresses challenges related to cross-contamination in feed mills and analytical detection.

Frequently Asked Questions (FAQs)

Q1: What is **Amprolium hydrochloride** and why is cross-contamination a concern?

A1: **Amprolium hydrochloride** is a coccidiostat, an antiprotozoal agent used for the treatment and prevention of coccidiosis in poultry, cattle, and sheep.^[1] Cross-contamination in a feed mill is a significant concern because the unintentional presence of Amprolium in non-target feed can lead to several issues:

- Health risks to non-target animals: Certain species may be sensitive to Amprolium.
- Regulatory non-compliance: Unintended residues in animal products can violate maximum residue limits (MRLs).
- Development of drug resistance: Continuous exposure to low levels of the drug may contribute to the development of resistance in coccidia.

Q2: What are the typical physical and chemical properties of **Amprolium hydrochloride** that might influence its carryover in a feed mill?

A2: **Amprolium hydrochloride** is a white to off-white crystalline powder.[2] Its solubility in water and methanol means it can adhere to surfaces where moisture is present.[3] Its electrostatic properties can also contribute to it clinging to feed mill equipment.

Q3: Are there specific regulatory limits for **Amprolium hydrochloride** carryover in non-target feed?

A3: While specific numerical limits for Amprolium carryover are not universally established, regulatory bodies emphasize the prevention of "unsafe contamination." The U.S. Food and Drug Administration (FDA), for instance, provides guidance on Current Good Manufacturing Practices (cGMPs) that require feed mills to establish and implement effective equipment cleanout procedures to prevent unsafe drug carryover.[4][5] The focus is on a risk-based approach to control contamination. In the European Union, while MRLs for Amprolium in various animal tissues are established, a specific Feed Antimicrobial Resistance Selection Concentration (FARSC) for amprolium in non-target feed could not be concluded by EFSA due to a lack of data.[6][7][8]

Q4: What are the common analytical methods used to detect Amprolium hydrochloride in animal feed?

A4: High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the most common and reliable methods for the determination of Amprolium in animal feed.[3][9][10] These methods offer the necessary sensitivity and selectivity to detect low levels of contamination.

Troubleshooting Guides

Troubleshooting Cross-Contamination in the Feed Mill

Issue: Positive detection of **Amprolium hydrochloride** in a batch of non-target feed.

Potential Cause	Troubleshooting Step	Recommended Action
Inadequate Equipment Cleanout	Review the cleaning logs for the mixer, conveyors, and packaging lines used for the contaminated batch.	Implement and validate a more rigorous physical cleanout procedure. Consider disassembly of equipment for thorough cleaning.
Ineffective Flushing	Evaluate the volume and type of flushing material used after a medicated feed run.	Increase the volume of the flush or use a more abrasive, non-medicated feed material to effectively scour the equipment.
Improper Sequencing	Analyze the production schedule preceding the contaminated batch.	Revise the feed production schedule to run non-medicated feeds before medicated feeds. If unavoidable, sequence feeds for less sensitive species after Amprolium-containing feeds.
Airborne Dust Contamination	Inspect the dust collection systems and general cleanliness of the production area.	Improve dust control measures, such as using enclosed conveying systems and maintaining negative air pressure in mixing areas.

Troubleshooting Analytical Detection of Amprolium Hydrochloride

Issue: Inconsistent or inaccurate results during HPLC or LC-MS/MS analysis of feed samples.

Potential Cause	Troubleshooting Step	Recommended Action
Matrix Effects (Signal Suppression or Enhancement)	Prepare matrix-matched calibration standards and compare the slope of the calibration curve to that of standards in a clean solvent.	If a significant difference is observed, matrix-matched calibration is necessary for accurate quantification. For LC-MS/MS, an interfering compound, L-carnitine, has been identified and can be addressed by adding it to standards and samples. [11]
Poor Peak Shape or Resolution (HPLC)	Check the column for degradation, ensure the mobile phase is correctly prepared and degassed, and verify the injection volume is appropriate.	Replace the column if necessary. Adjust the mobile phase composition or gradient profile. Reduce the injection volume.
Low Recovery During Sample Preparation	Evaluate each step of the extraction and cleanup process by spiking a blank matrix at each stage.	Optimize the extraction solvent and cleanup cartridge (e.g., Solid Phase Extraction - SPE) to ensure efficient recovery of Amprolium.
Carryover on the Analytical Instrument	Inject a blank solvent after a high-concentration standard or sample to check for residual Amprolium peaks.	Implement a robust needle and injection port washing procedure between samples.

Quantitative Data Summary

Table 1: Physical and Chemical Properties of **Amprolium Hydrochloride**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₉ ClN ₄ ·HCl	[12]
Molecular Weight	315.2 g/mol	[12]
Appearance	White to off-white crystalline powder	[2]
Solubility	Freely soluble in water; practically insoluble in ethanol or ether.	[2]
Melting Point	239.0 to 243.0 °C (decomposes)	[3]

Table 2: Approved Usage Levels of Amprolium in Medicated Feed (Examples)

Species	Intended Use	Concentration in Complete Feed	Reference
Broiler Chickens	Prevention of coccidiosis	125 or 250 mg/kg (0.0125% or 0.025%)	[5]
Replacement Chickens (0-5 weeks)	Light to moderate exposure to coccidiosis	80 mg/kg (0.008%)	[13]
Calves	Prevention and treatment of coccidiosis	To provide 5 mg/kg of body weight per day	[14]

Table 3: Performance Characteristics of Analytical Methods for Amprolium Detection

Method	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Recovery	Reference
HPLC-UV	5 mg/kg	-	99.4 ± 1.4%	[10]
LC-MS/MS	0.1 - 0.6 µg/kg	10 ng/g	78.5 - 107.1%	[3][15]

Experimental Protocols

Protocol 1: Determination of Amprolium in Animal Feed by HPLC-UV

This protocol is a generalized procedure based on common practices and may require optimization for specific matrices and equipment.

- Sample Preparation (Extraction and Cleanup):
 1. Weigh 10 g of a representative, ground feed sample into a 250 mL flask.
 2. Add 100 mL of methanol-water (80:20, v/v) and shake for 1 hour.
 3. Centrifuge the extract at 4000 rpm for 10 minutes.
 4. Pass the supernatant through a 0.45 µm syringe filter.
 5. For cleanup, use a C18 Solid Phase Extraction (SPE) cartridge. Condition the cartridge with methanol followed by water. Load the filtered extract, wash with water, and elute the Amprolium with methanol.
 6. Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in the mobile phase.
- HPLC Conditions:
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

- Mobile Phase: A mixture of methanol and an aqueous buffer (e.g., 0.1 M sodium acetate) with an ion-pairing agent (e.g., sodium dodecyl sulfate), adjusted to a suitable pH (e.g., 4.5).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Detection: UV detector at 262 nm.
- Quantification:
 - Prepare a series of standard solutions of **Amprolium hydrochloride** in the mobile phase.
 - Generate a calibration curve by plotting the peak area against the concentration of the standards.
 - Calculate the concentration of Amprolium in the sample by comparing its peak area to the calibration curve.

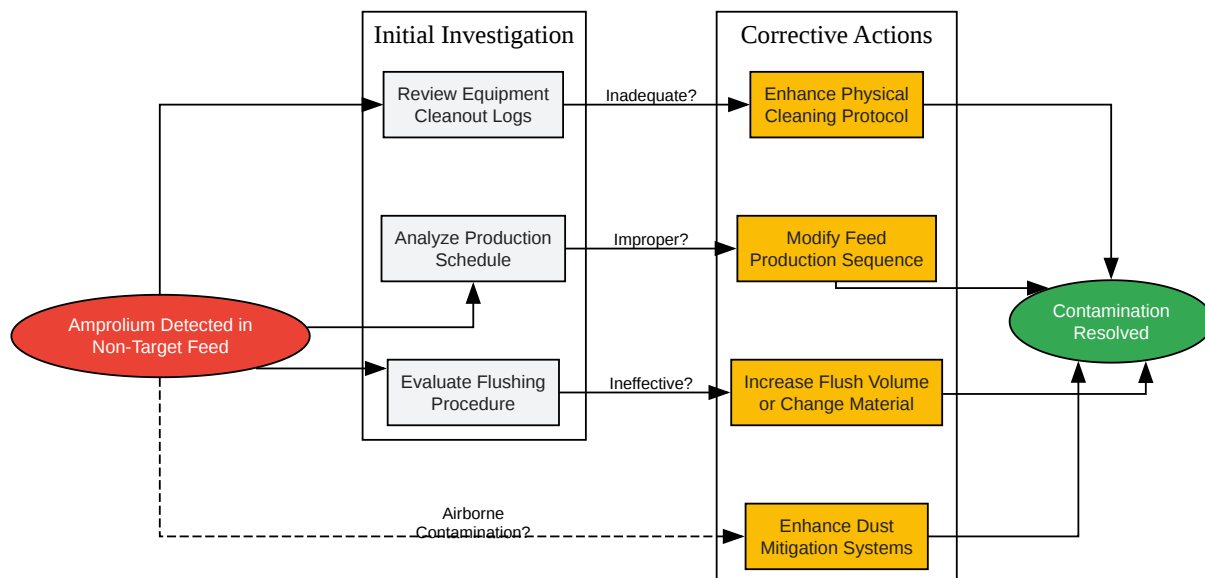
Protocol 2: Determination of Amprolium in Animal Feed by LC-MS/MS

This protocol provides a more sensitive and selective method for Amprolium detection.

- Sample Preparation ("Extract and Shoot"):
 1. Weigh 2 g of a homogenized feed sample into a 50 mL centrifuge tube.
 2. Add 10 mL of acidified methanol (e.g., with 1% formic acid).
 3. Vortex for 1 minute, then shake for 30 minutes.
 4. Centrifuge at 5000 rpm for 10 minutes.
 5. Take an aliquot of the supernatant and dilute it with the initial mobile phase.
 6. Filter through a 0.22 μ m syringe filter before injection.

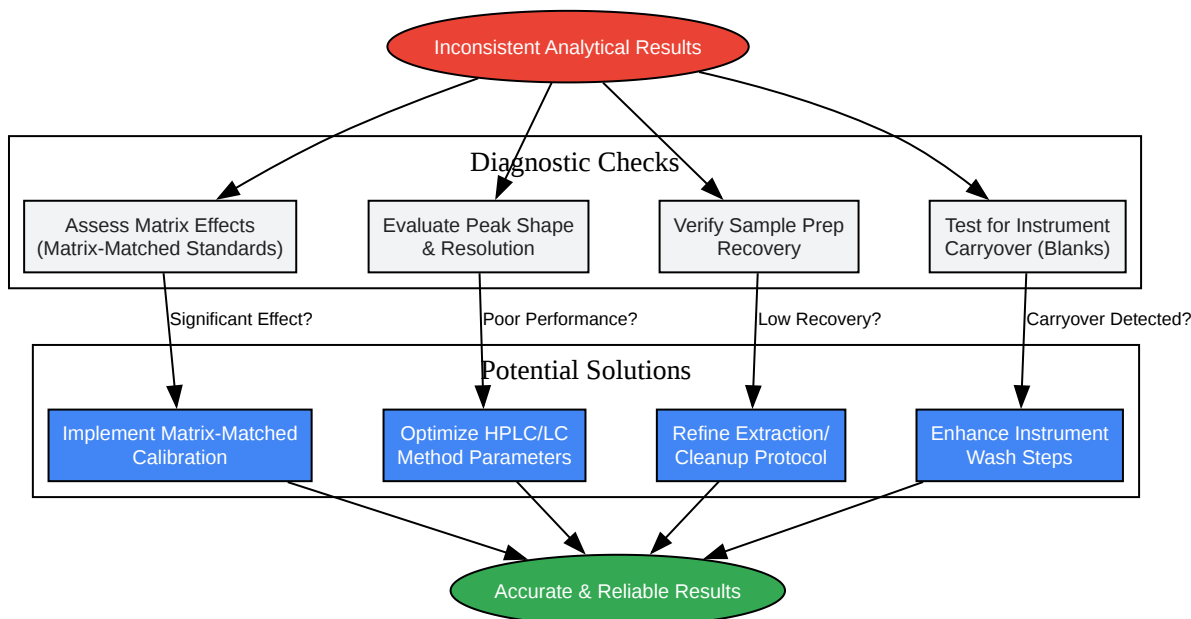
- LC-MS/MS Conditions:
 - LC System: UHPLC system.
 - Column: HILIC (Hydrophilic Interaction Liquid Chromatography) column (e.g., 100 mm x 2.1 mm, 1.7 μ m particle size).
 - Mobile Phase: A gradient of (A) water with 0.1% formic acid and (B) acetonitrile with 0.1% formic acid.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
 - Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
 - MRM Transitions: Monitor for at least two precursor-product ion transitions for Amprolium (e.g., m/z 279.2 \rightarrow 147.1 and 279.2 \rightarrow 162.1).
- Quantification:
 - Use matrix-matched calibration standards to compensate for matrix effects.
 - Generate a calibration curve and quantify the Amprolium concentration in the sample.

Visualizations



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Caption: Workflow for troubleshooting Amprolium cross-contamination in a feed mill.



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Caption: Logical workflow for troubleshooting analytical detection of Amprolium.

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References

- 1. Maximum levels of cross-contamination for 24 antimicrobial active substances in non-target feed. Part 3: Amprolium - PMC [pmc.ncbi.nlm.nih.gov]
- 2. verbrauchergesundheit.gv.at [verbrauchergesundheit.gv.at]
- 3. researchgate.net [researchgate.net]
- 4. dailyintakeblog.com [dailyintakeblog.com]

- 5. Federal Register :: Practices To Prevent Unsafe Contamination of Animal Feed From Drug Carryover; Draft Guidance for Industry; Availability [federalregister.gov]
- 6. researchgate.net [researchgate.net]
- 7. Maximum levels of cross-contamination for 24 antimicrobial active substances in non-target feed. Part 3: Amprolium | EFSA [efsa.europa.eu]
- 8. pureportal.ilvo.be [pureportal.ilvo.be]
- 9. Assay of amprolium in poultry feedingstuffs by high-performance liquid chromatography - Analyst (RSC Publishing) [pubs.rsc.org]
- 10. High performance liquid chromatographic assay of amprolium and ethopabate in chicken feed using solid-phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Analysis of amprolium by hydrophilic interaction liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. aafco.org [aafco.org]
- 13. Amprolium (AMP) – Medicating Ingredient Brochure - inspection.canada.ca [inspection.canada.ca]
- 14. Assay of amprolium in poultry feedingstuffs by high-performance liquid chromatography - Analyst (RSC Publishing) [pubs.rsc.org]
- 15. agilent.com [agilent.com]
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